Methyl Isochroman-1-carboxylate: A Technical Guide to Stability and Storage

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Compound of Interest	
Compound Name:	*Methyl Isochroman-1-carboxylate*
Cat. No.:	*B2458195* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl Isochroman-1-carboxylate**. Drawing upon established principles of organic chemistry and pharmaceutical stability testing, this document offers a framework for handling and storing this compound to ensure its integrity for research and development purposes. While specific experimental stability data for **Methyl Isochroman-1-carboxylate** is not extensively available in public literature, this guide synthesizes information on related chemical structures, such as aromatic esters and isochroman derivatives, to provide a robust set of recommendations.

Chemical Profile

Methyl Isochroman-1-carboxylate is an organic compound featuring an isochroman core structure with a methyl carboxylate group at the 1-position. Its chemical stability is primarily influenced by the ester functional group and the aromatic ring system.

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Property	Value
IUPAC Name	Methyl 3,4-dihydro-1H-isochromene-1-carboxylate
Molecular Formula	$C_{11}H_{12}O_3$
Molecular Weight	192.21 g/mol
CAS Number	13328-86-4
Appearance	Typically a solid or oil

Stability Profile and Potential Degradation Pathways

The stability of **Methyl Isochroman-1-carboxylate** is intrinsically linked to its ester functionality, which is susceptible to hydrolysis. The aromatic isochroman moiety, in contrast, generally exhibits good thermal and oxidative stability[1].

Hydrolytic Stability

The primary degradation pathway for **Methyl Isochroman-1-carboxylate** is expected to be the hydrolysis of the methyl ester group. This reaction can be catalyzed by both acids and bases, yielding isochroman-1-carboxylic acid and methanol[2][3]. The rate of hydrolysis is significantly influenced by pH and temperature.

- Acid-Catalyzed Hydrolysis: In the presence of a strong acid, the carbonyl oxygen of the ester is protonated, rendering the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water. This reaction is reversible[3].

- Base-Catalyzed Hydrolysis (Saponification): Under basic conditions, the ester undergoes saponification, which is an irreversible reaction that produces the carboxylate salt and methanol[3]. This process is generally faster than acid-catalyzed hydrolysis.

Oxidative Stability

Aromatic esters are known for their excellent oxidative stability[1]. The isochroman ring system is relatively stable to oxidation under normal storage conditions. However, exposure to strong oxidizing agents or prolonged exposure to air and light may lead to gradual degradation.
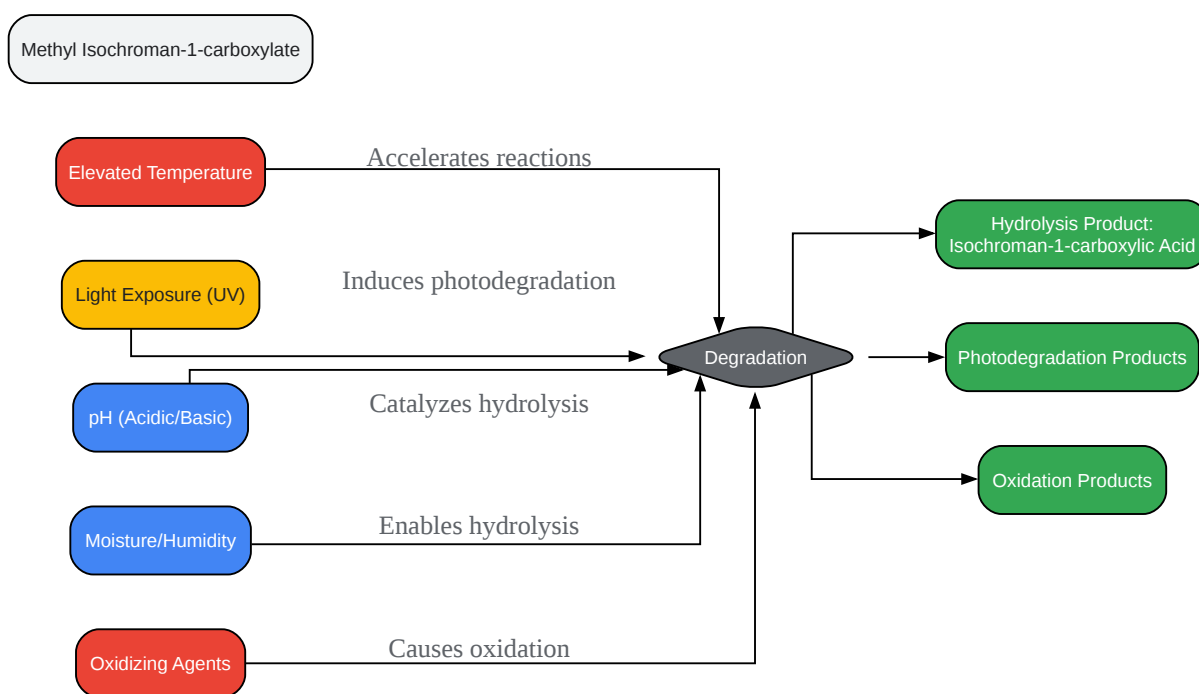
Photostability

Compounds with aromatic rings can be susceptible to photodegradation. While specific data for **Methyl Isochroman-1-carboxylate** is unavailable, it is prudent to protect the compound from direct exposure to UV and high-intensity visible light to prevent potential degradation.

Thermal Stability

Aromatic esters generally possess high thermal stability[1]. Significant thermal degradation is not expected under standard storage and handling conditions. However, elevated temperatures will accelerate the rate of hydrolysis if moisture is present[2].

A logical diagram illustrating the factors that can affect the stability of **Methyl Isochroman-1-carboxylate** is presented below.

Methyl Isochroman-1-carboxylate

Elevated Temperature — Accelerates reactions

Light Exposure (UV) — Induces photodegradation

pH (Acidic/Basic) — Catalyzes hydrolysis

Moisture/Humidity — Enables hydrolysis

Oxidizing Agents — Causes oxidation

Degradation

Hydrolysis Product: Isochroman-1-carboxylic Acid

Photodegradation Products

Oxidation Products

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Factors influencing the stability of **Methyl Isochroman-1-carboxylate**.

Recommended Storage and Handling Conditions

To maintain the integrity and purity of **Methyl Isochroman-1-carboxylate**, the following storage and handling conditions are recommended. These are based on best practices for storing aromatic esters and other sensitive organic compounds[4].

Parameter	Recommendation	Rationale
Temperature	2-8 °C (Refrigerated)	To minimize the rate of potential hydrolytic and other degradation reactions.
Light	Store in a dark, light-resistant container.	To prevent potential photodegradation.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	To minimize oxidation.
Container	Tightly sealed, non-reactive container (e.g., amber glass vial).	To prevent exposure to moisture and air.
Moisture	Store in a dry environment. Use of a desiccator is recommended.	To prevent hydrolysis of the ester group.

Experimental Protocols for Stability Assessment

A comprehensive stability testing program for **Methyl Isochroman-1-carboxylate** would involve assessing its stability under various stress conditions. The following are general protocols that can be adapted for this purpose, based on established pharmaceutical stability testing guidelines[5][6][7].

Forced Degradation Studies

Forced degradation studies are designed to intentionally degrade the compound to identify potential degradation products and pathways[8].

Objective: To identify the degradation products of **Methyl Isochroman-1-carboxylate** under hydrolytic, oxidative, photolytic, and thermal stress conditions.

Methodology:

- Sample Preparation: Prepare solutions of **Methyl Isochroman-1-carboxylate** in appropriate solvents (e.g., acetonitrile/water).

- Stress Conditions:

  - Acidic Hydrolysis: Treat the sample solution with 0.1 N HCl at 60°C for 24-48 hours.

  - Basic Hydrolysis: Treat the sample solution with 0.1 N NaOH at room temperature for 8-24 hours.

  - Oxidative Degradation: Treat the sample solution with 3% H_2O_2 at room temperature for 24 hours.

  - Photolytic Degradation: Expose the solid compound and its solution to UV light (e.g., 254 nm) and visible light for a defined period.

  - Thermal Degradation: Heat the solid compound at a high temperature (e.g., 80°C) for 48-72 hours.

- Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV detector or Mass Spectrometry (MS) detector.

- Peak Purity: Assess the purity of the main peak to ensure that no degradation products are co-eluting.

Long-Term and Accelerated Stability Studies

These studies are designed to predict the shelf-life of the compound under recommended storage conditions[5][7][9].

Objective: To determine the stability of **Methyl Isochroman-1-carboxylate** over time under defined storage conditions.

Methodology:

- Sample Packaging: Store samples of **Methyl Isochroman-1-carboxylate** in the proposed long-term storage container.

- Storage Conditions:

  - Long-Term: 5°C ± 3°C (refrigerated).

  - Accelerated: 25°C ± 2°C / 60% RH ± 5% RH for 6 months.

- Testing Frequency:

  - Long-Term: 0, 3, 6, 9, 12, 18, 24, and 36 months.

  - Accelerated: 0, 3, and 6 months.

- Analytical Tests: At each time point, analyze the samples for:

  - Appearance

  - Assay (potency)

  - Purity (related substances/degradation products)

The general workflow for a stability testing program is outlined in the diagram below.
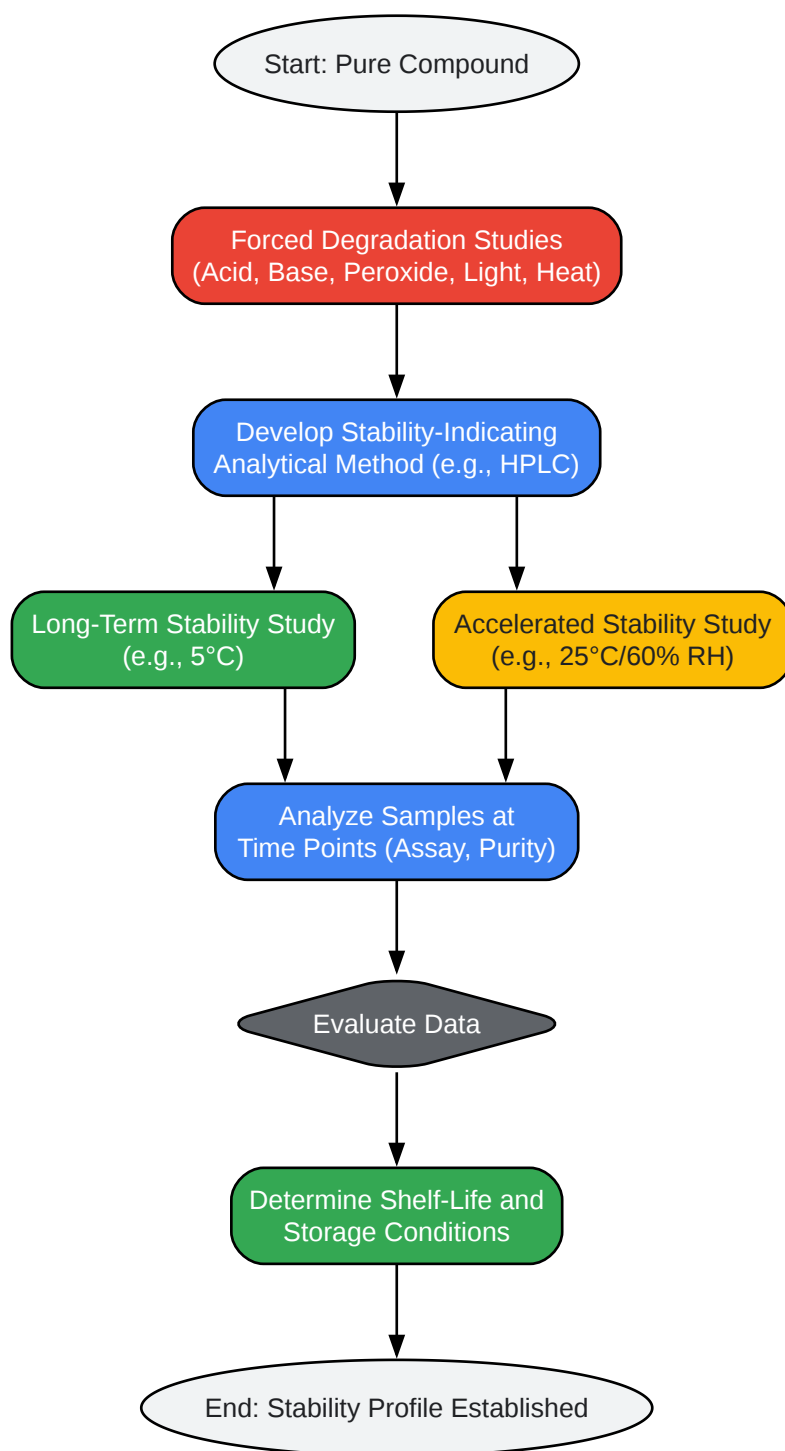
General workflow for a chemical stability testing program.

Summary of Quantitative Stability Data (Hypothetical)

As specific quantitative stability data for **Methyl Isochroman-1-carboxylate** is not readily available, the following table presents a hypothetical stability profile based on the expected behavior of an aromatic ester. This table is for illustrative purposes and should be confirmed by experimental studies.

Condition	Time	Parameter	Specification	Hypothetical Result
Long-Term (5°C)	12 Months	Assay	98.0% - 102.0%	99.5%
Total Impurities	NMT 1.0%	0.45%		
Accelerated (25°C/60% RH)	6 Months	Assay	98.0% - 102.0%	98.2%
Total Impurities	NMT 1.0%	0.95%		
Acid Hydrolysis (0.1N HCl, 60°C)	24 Hours	Degradation	Report	~15% degradation
Base Hydrolysis (0.1N NaOH, RT)	8 Hours	Degradation	Report	~40% degradation

NMT: Not More Than

Conclusion

The stability of **Methyl Isochroman-1-carboxylate** is primarily dictated by its susceptibility to hydrolysis. To ensure its long-term integrity, it is crucial to store the compound under refrigerated, dry, and dark conditions in a tightly sealed container, preferably under an inert atmosphere. The provided experimental protocols offer a framework for conducting thorough stability assessments to establish a definitive shelf-life and to understand its degradation profile, which is essential for its application in research and drug development.

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